

experimental protocol for dissolving 6-Hydroxy-N,2-dimethylbenzofuran-3-carboxamide

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Compound of Interest

Compound Name: 6-Hydroxy-N,2-dimethylbenzofuran-3-carboxamide

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Application Notes and Protocols for 6-Hydroxy-N,2-dimethylbenzofuran-3-carboxamide

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the solubilization of **6-Hydroxy-N,2-dimethylbenzofuran-3-carboxamide**, a benzofuran derivative with potential applications in pharmaceutical research, particularly as an enzyme inhibitor.^[1] The compound's chemical structure, featuring a hydroxyl and a carboxamide group, influences its solubility and stability.^[1]

Compound Information

Property	Value	Reference
IUPAC Name	6-hydroxy-N,2-dimethylbenzofuran-3-carboxamide	[2]
Molecular Formula	C ₁₁ H ₁₁ NO ₃	[2]
Molecular Weight	205.21 g/mol	[2]
CAS Number	638217-08-0	[1]
Appearance	Solid (form may vary)	
Storage Conditions	Store at 2-8°C in a dry, sealed environment.	

Solubility Data

Quantitative solubility data for **6-Hydroxy-N,2-dimethylbenzofuran-3-carboxamide** is not readily available in published literature and should be determined empirically for the specific experimental conditions. However, based on the characteristics of benzofuran derivatives, a qualitative solubility profile can be inferred. For biological assays, it is common to prepare a high-concentration stock solution in an organic solvent.[\[3\]](#)

Solvent	Expected Solubility	Notes
Dimethyl Sulfoxide (DMSO)	Soluble	Recommended as the primary solvent for preparing high-concentration stock solutions. [3]
Ethanol	Likely Soluble	May be used as an alternative to DMSO, though potentially with lower solubilizing capacity for highly lipophilic compounds.
Methanol	Likely Soluble	Another potential organic solvent for initial solubilization.
Water / Aqueous Buffers	Poorly Soluble	Benzofuran derivatives often exhibit low aqueous solubility. [4] Direct dissolution in aqueous media is not recommended. Dilution of a DMSO stock solution into aqueous buffers may lead to precipitation. [3]
Ethyl Acetate/Hexanes	Soluble	A 1:5 mixture is reported as a solvent system for chromatographic purification, indicating solubility in this organic mixture. [1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **6-Hydroxy-N,2-dimethylbenzofuran-3-carboxamide**, which can be used for subsequent dilutions in various experimental assays.

Materials:

- **6-Hydroxy-N,2-dimethylbenzofuran-3-carboxamide** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Sonicator (optional)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials

Procedure:

- Weighing the Compound: Accurately weigh a precise amount of **6-Hydroxy-N,2-dimethylbenzofuran-3-carboxamide**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.05 mg of the compound (Molecular Weight = 205.21 g/mol).
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the weighed compound. For the example above, add 1 mL of DMSO.
- Dissolution:
 - Cap the tube/vial securely.
 - Vortex the mixture vigorously for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure no solid particles remain.
 - If the compound does not fully dissolve, sonication in a water bath for 5-10 minutes may aid dissolution.
- Storage: Store the 10 mM stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the DMSO stock solution into an aqueous medium (e.g., cell culture medium) for use in biological experiments. It is crucial to minimize the final DMSO concentration to avoid solvent-induced cytotoxicity, typically keeping it below 0.5%.[\[3\]](#)

Materials:

- 10 mM stock solution of **6-Hydroxy-N,2-dimethylbenzofuran-3-carboxamide** in DMSO
- Pre-warmed (37°C) cell culture medium or desired aqueous buffer
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

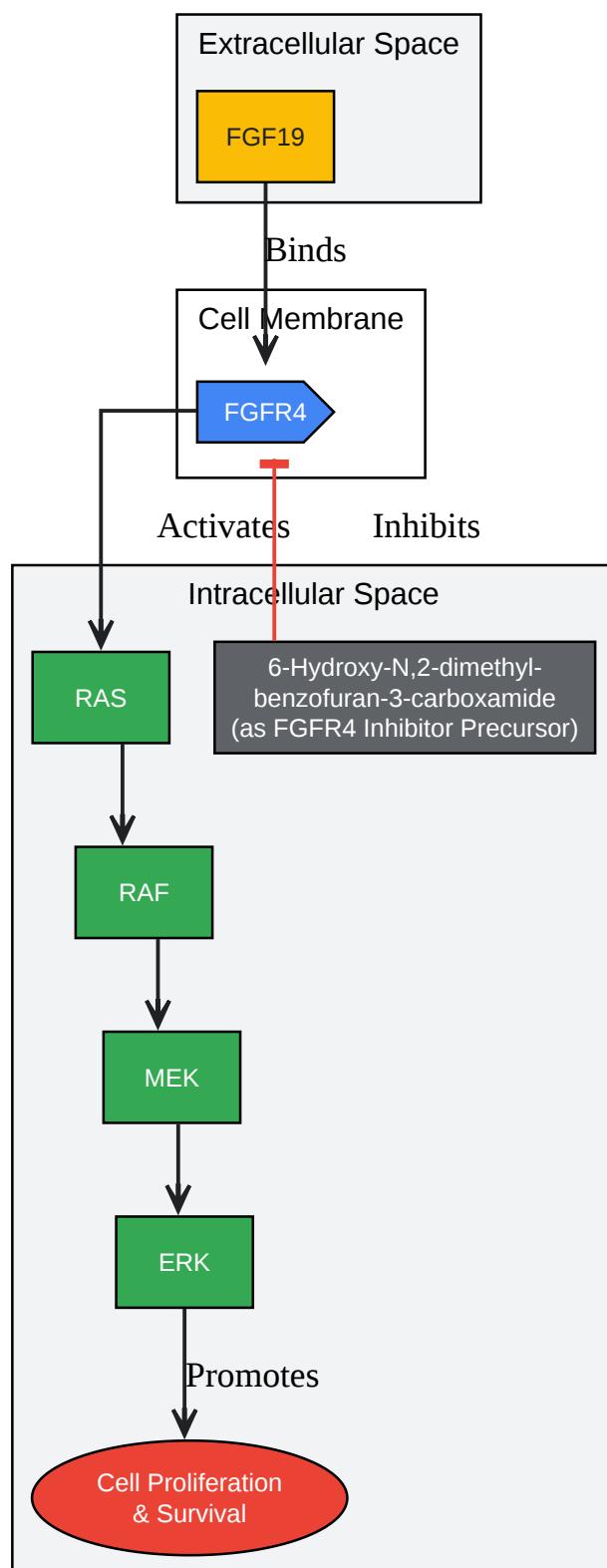
- Thawing the Stock Solution: Thaw the 10 mM stock solution at room temperature and vortex gently to ensure homogeneity.
- Serial Dilution (if necessary): For preparing a range of concentrations, perform serial dilutions of the stock solution in DMSO first.
- Dilution into Aqueous Medium:
 - Dispense the required volume of pre-warmed aqueous medium into a sterile tube.
 - While vortexing the medium, add the required volume of the DMSO stock solution dropwise to facilitate rapid dispersion and minimize precipitation. For example, to prepare a 10 µM working solution with a final DMSO concentration of 0.1%, add 1 µL of the 10 mM stock solution to 999 µL of the aqueous medium.
- Final Inspection: Visually inspect the final working solution for any signs of precipitation. If cloudiness is observed, consider lowering the final compound concentration or using a different formulation strategy.

- **Immediate Use:** Use the freshly prepared working solution immediately in your experiment to ensure concentration accuracy.

Signaling Pathway and Experimental Workflow

FGFR4 Signaling Pathway

6-Hydroxy-N,2-dimethylbenzofuran-3-carboxamide may be useful in the preparation of N-aryl-heteroarylamines as Fibroblast Growth Factor Receptor 4 (FGFR4) inhibitors.^[5] Aberrant FGFR4 signaling, often driven by its ligand FGF19, is implicated in the progression of certain cancers, such as hepatocellular carcinoma.^[6] Inhibition of this pathway can block downstream signaling cascades that promote cell proliferation and survival.

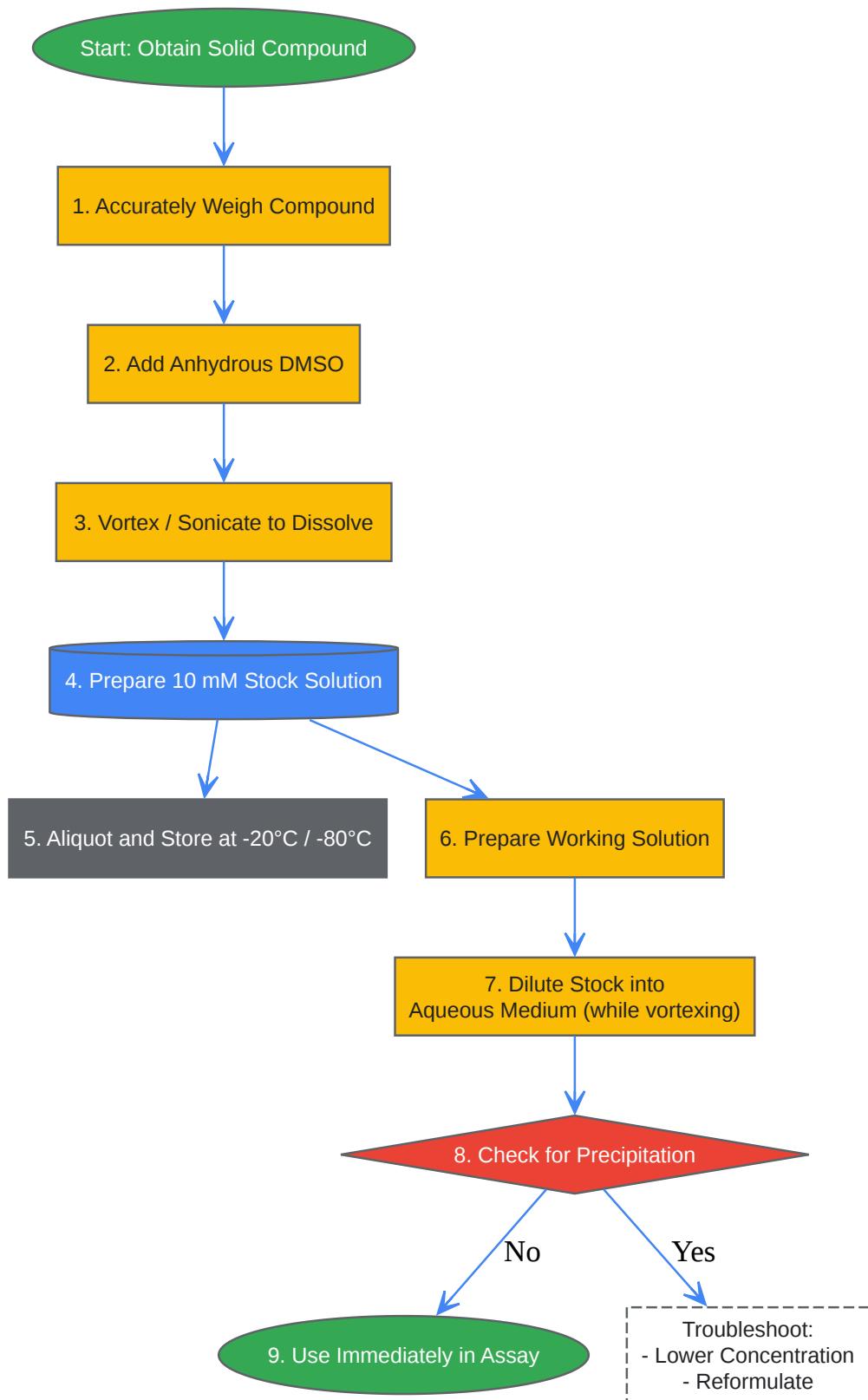


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Caption: Potential inhibition of the FGFR4 signaling pathway.

Experimental Workflow for Compound Dissolution

The following diagram illustrates the logical steps for preparing **6-Hydroxy-N,2-dimethylbenzofuran-3-carboxamide** solutions for experimental use.

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Caption: Workflow for dissolving the test compound.

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